

# Essential Safety and Operational Guide for Handling Fmoc-Bpa-OH

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## Compound of Interest

Compound Name: Fmoc-Bpa-OH

Cat. No.: B557510

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This guide provides crucial safety, logistical, and disposal information for researchers, scientists, and drug development professionals working with **Fmoc-Bpa-OH** (Fmoc-4-benzoyl-L-phenylalanine). Adherence to these protocols is vital for ensuring a safe laboratory environment and maintaining the integrity of research. The information is compiled from available safety data sheets and handling procedures for Fmoc-protected amino acids.

## Key Compound Data

A summary of important quantitative data for **Fmoc-Bpa-OH** is provided in the table below for quick reference.

Property	Value
CAS Number	117666-96-3[1][2][3]
Molecular Formula	C <sub>31</sub> H <sub>25</sub> NO <sub>5</sub> [1][3]
Molecular Weight	491.53 g/mol
Form	White powder
Purity	≥98%
Storage Temperature	2-8°C

## Hazard Identification and Personal Protective Equipment (PPE)

While detailed toxicological properties for **Fmoc-Bpa-OH** have not been fully investigated, it is prudent to handle it with care, as with all laboratory chemicals. Based on information for similar compounds, it may cause skin and respiratory tract irritation. The recommended personal protective equipment is essential to minimize exposure.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must have side shields. Goggles are required when there is a risk of splashing.
Hand Protection	Disposable Gloves	Nitrile gloves are recommended. Inspect for tears before use.
Body Protection	Laboratory Coat	A standard lab coat is necessary to protect clothing and skin.
Respiratory Protection	Dust Mask/Respirator	A type N95 (US) or equivalent respirator is recommended, especially when handling the powder outside of a fume hood to prevent inhalation.

## Experimental Protocol: Safe Handling of Fmoc-Bpa-OH

Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage.
- Store the container in a designated refrigerator at 2-8°C.

- Before use, allow the container to warm to room temperature to prevent moisture condensation on the product.

#### Weighing and Preparation of Solutions:

- Whenever possible, conduct all weighing and handling of the solid compound within a chemical fume hood or a well-ventilated area to minimize the inhalation of dust.
- Use non-sparking tools to handle the powder.
- When preparing solutions, such as dissolving in Dimethylformamide (DMF), perform the procedure inside a fume hood.

## Disposal Plan

All waste containing **Fmoc-Bpa-OH** must be treated as hazardous chemical waste and disposed of in accordance with federal, state, and local environmental regulations.

#### Solid Waste Disposal:

- Unused/Expired Product: Dispose of any unwanted solid **Fmoc-Bpa-OH** as hazardous chemical waste.
- Contaminated Consumables: Items such as gloves, weighing paper, and pipette tips that have come into contact with **Fmoc-Bpa-OH** are considered contaminated solid waste.
- Collection: Collect all solid waste in a dedicated, clearly labeled, and sealed hazardous waste container. The label should include "Hazardous Waste" and the chemical name.

#### Liquid Waste Disposal:

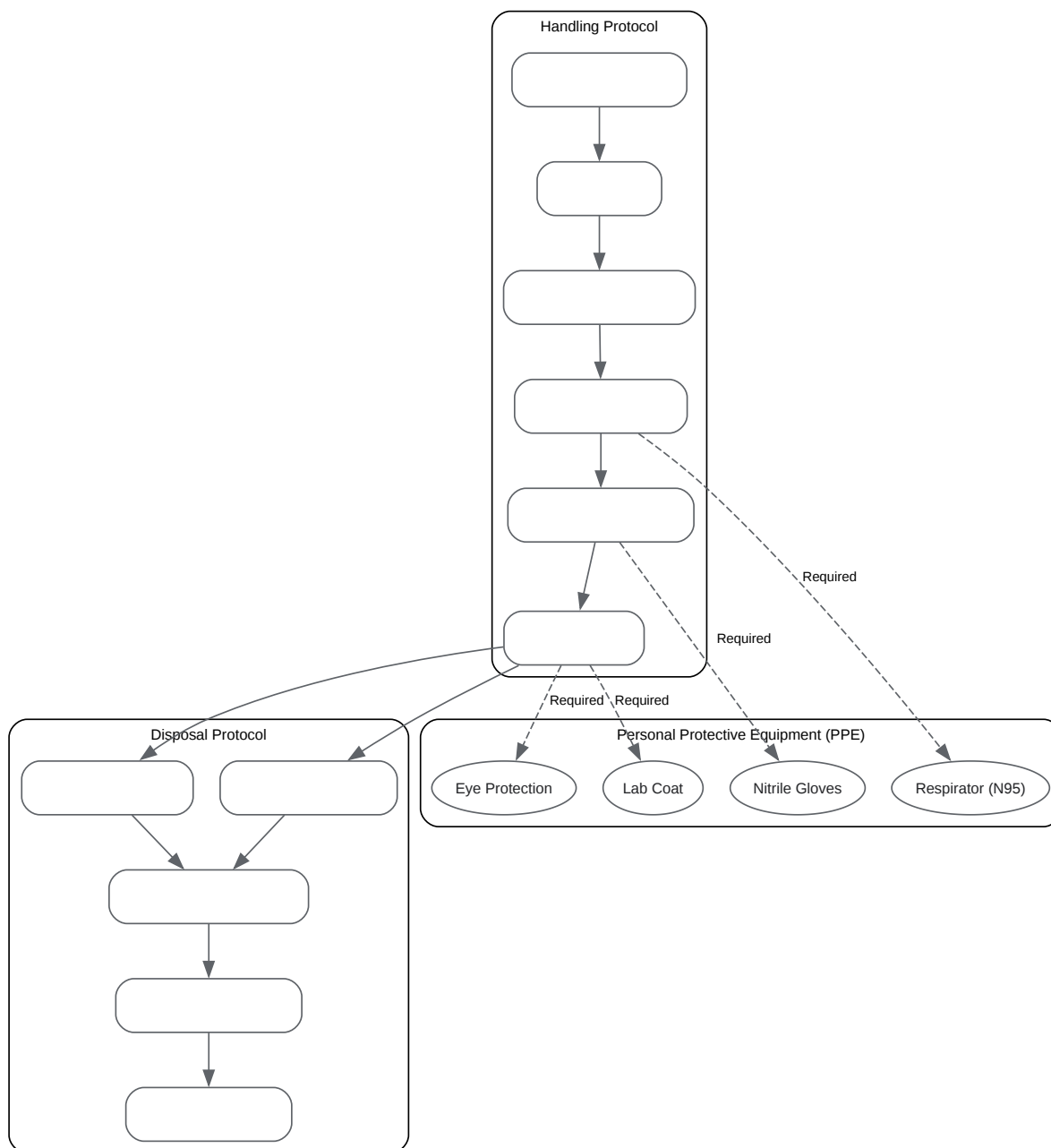
- Collection: Collect all liquid waste from experiments, including reaction mixtures and washes, in a dedicated and properly labeled hazardous waste container.
- Labeling: The container must be clearly labeled as "Hazardous Waste" and list all chemical constituents. For example, "**Fmoc-Bpa-OH** in DMF".

- Storage: Store all sealed hazardous waste containers in a designated, well-ventilated, and secure hazardous waste accumulation area, segregated from incompatible materials.

Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the hazardous waste.

## Workflow for Handling and Disposal of Fmoc-Bpa-OH



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Caption: Workflow for the safe handling and disposal of **Fmoc-Bpa-OH**.

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## References

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